

Technical Support Center: Assessing Cell Permeability of RIP2 Kinase Inhibitor 4

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Compound of Interest

Compound Name: *RIP2 Kinase Inhibitor 4*

Cat. No.: *B12409387*

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This technical support center provides researchers, scientists, and drug development professionals with essential guidance on evaluating the cell permeability of **RIP2 Kinase Inhibitor 4**. Here you will find frequently asked questions, detailed experimental protocols, and troubleshooting guides to facilitate your research.

Frequently Asked Questions (FAQs)

Q1: What is **RIP2 Kinase Inhibitor 4** and what is its mechanism of action?

A1: **RIP2 Kinase Inhibitor 4** (also identified as Compound 20) is a potent and selective Proteolysis Targeting Chimera (PROTAC).[1] Unlike traditional inhibitors that only block the kinase activity, this molecule works by inducing the degradation of the RIPK2 protein. It accomplishes this by recruiting Inhibitor of Apoptosis (IAP) E3 ligases, which tag the RIPK2 protein for destruction by the cell's proteasome system. This degradation effectively inhibits downstream signaling, such as the production of TNF α . [1]

Q2: Why is assessing cell permeability critical for **RIP2 Kinase Inhibitor 4**?

A2: Cell permeability is a crucial attribute for **RIP2 Kinase Inhibitor 4** because its target, the RIPK2 protein, is located inside the cell in the cytoplasm.[2][3] For the inhibitor to be effective, it must be able to cross the cell membrane to reach the cytoplasm, bind to RIPK2, and recruit the necessary E3 ligases for degradation. Poor permeability will result in low intracellular concentrations and, consequently, reduced efficacy.

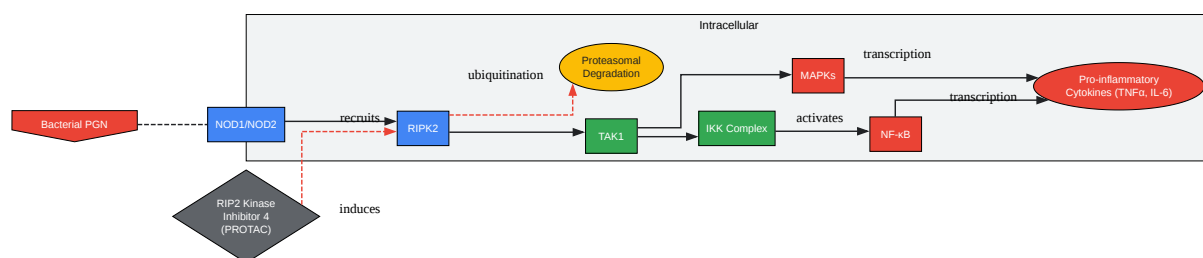
Q3: What is the signaling pathway targeted by **RIP2 Kinase Inhibitor 4**?

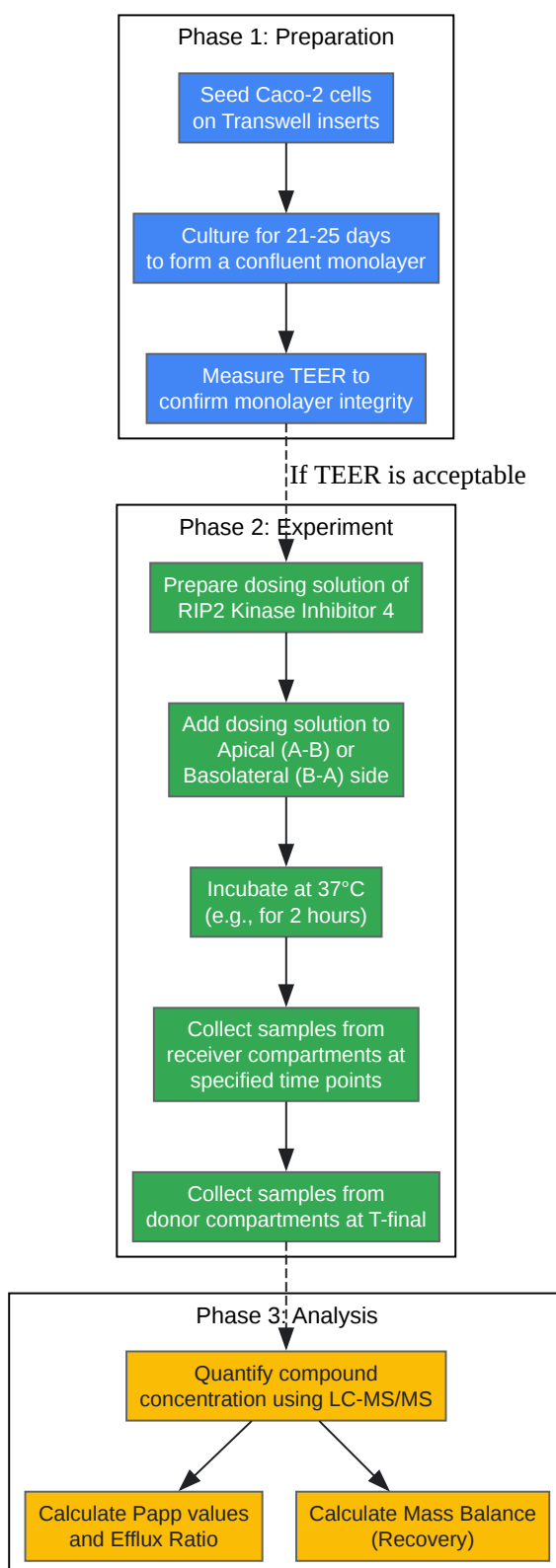
A3: **RIP2 Kinase Inhibitor 4** targets the NOD-like receptor (NLR) signaling pathway.

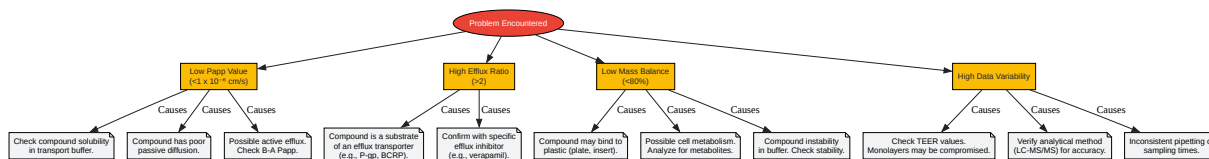
Intracellular sensors like NOD1 and NOD2 detect bacterial components and, upon activation, recruit RIPK2.^{[4][5]} This triggers RIPK2 to activate downstream pathways, primarily NF-κB and MAP kinases, leading to the production of pro-inflammatory cytokines.^[2] By inducing the degradation of RIPK2, the inhibitor effectively shuts down this inflammatory signaling cascade.

^[1]

RIP2 Signaling Pathway







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